

# Technical Support Center: VO-Ohpic Trihydrate

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## Compound of Interest

Compound Name: VO-Ohpic trihydrate

Cat. No.: B10780516

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of **VO-Ohpic trihydrate**.

## Frequently Asked Questions (FAQs)

### Solubility

Q1: What is the solubility of **VO-Ohpic trihydrate** in common laboratory solvents?

A1: The solubility of **VO-Ohpic trihydrate** varies across different solvents. It is highly soluble in DMSO, moderately soluble in Ethanol (with sonication), sparingly soluble in PBS (pH 7.2), and generally considered insoluble in water. For detailed quantitative data, please refer to Table 1.

Q2: I am having trouble dissolving **VO-Ohpic trihydrate**. What can I do?

A2: To aid dissolution, particularly in DMSO or ethanol, you can warm the solution to 37°C for 10-15 minutes and/or use an ultrasonic bath.<sup>[1]</sup> It is also recommended to use fresh, anhydrous DMSO, as hygroscopic DMSO can negatively impact solubility.<sup>[2][3]</sup>

Q3: How do I prepare a stock solution of **VO-Ohpic trihydrate**?

A3: A common method for preparing a stock solution is to dissolve **VO-Ohpic trihydrate** in high-quality, anhydrous DMSO. For a detailed step-by-step guide, please see the "Experimental Protocols" section below.

Q4: Can I prepare an aqueous solution of **VO-Ohpic trihydrate**?

A4: **VO-Ohpic trihydrate** is reported to be insoluble or only slightly soluble in water.[1] One source indicates a solubility of 1 mg/mL in PBS (pH 7.2). For most in vitro assays requiring an aqueous buffer, it is common practice to first dissolve the compound in DMSO to create a concentrated stock solution, which is then serially diluted in the aqueous buffer to the final desired concentration. Ensure the final DMSO concentration in your assay is low enough to not affect the biological system.

#### Stability & Storage

Q5: How should I store solid **VO-Ohpic trihydrate**?

A5: Solid **VO-Ohpic trihydrate** should be stored at -20°C under desiccating conditions.[4] When stored properly, the solid powder is stable for up to 3 years.

Q6: How should I store stock solutions of **VO-Ohpic trihydrate**?

A6: Stock solutions of **VO-Ohpic trihydrate** in DMSO should be aliquoted to avoid repeated freeze-thaw cycles and stored at -20°C or -80°C. At -20°C, the solution is stable for approximately one month, while at -80°C, it can be stored for up to six months.[2] It is generally not recommended to store solutions for long periods; fresh preparations are ideal.[1]

Q7: Is **VO-Ohpic trihydrate** sensitive to light?

A7: While specific photostability data for **VO-Ohpic trihydrate** is not readily available, it is good laboratory practice to protect all research compounds from light, especially when in solution. Store solutions in amber vials or tubes wrapped in foil. For information on how to conduct a photostability study, please refer to the "Experimental Protocols" section.

Q8: What is the stability of **VO-Ohpic trihydrate** at different pH values?

A8: There is limited public data on the stability of **VO-Ohpic trihydrate** across a range of pH values. As a vanadium complex, its stability could be influenced by pH. If your experimental conditions involve a wide pH range, it is advisable to perform a preliminary stability assessment. A general protocol for conducting a forced degradation study, which includes pH stress testing, is provided in the "Experimental Protocols" section.

## Data Presentation

Table 1: Solubility of **VO-Ohpic Trihydrate** in Various Solvents

Solvent	Reported Solubility	Source
DMSO	≥121.8 mg/mL	[1]
≥50 mg/mL (120.42 mM)	[2]	
72 mg/mL (173.41 mM)	[3]	
83 mg/mL (199.9 mM)	[3]	
Soluble to 25 mM	[4]	
Ethanol	≥45.8 mg/mL (with ultrasonic)	[1]
Insoluble	[3]	[1][3]
Water	Insoluble	
PBS (pH 7.2)	1 mg/mL	

Table 2: Recommended Storage Conditions and Stability

Form	Storage Temperature	Duration	Additional Notes	Source
Solid Powder	-20°C	Up to 3 years	Store under desiccating conditions.	[3][4]
In DMSO	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles.	[2]
In DMSO	-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles.	[2]

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Preparation: Allow the vial of solid **VO-Ohpic trihydrate** to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of the compound. The molecular weight of **VO-Ohpic trihydrate** is approximately 415.2 g/mol . To prepare 1 mL of a 10 mM stock solution, you will need 4.152 mg.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the solid compound.
- Solubilization: Vortex the solution thoroughly. If the compound does not fully dissolve, you can warm the vial in a 37°C water bath for 10-15 minutes and/or place it in an ultrasonic bath for a few minutes.<sup>[1]</sup> Visually inspect the solution to ensure there are no visible particles.
- Storage: Aliquot the stock solution into smaller volumes in light-protecting tubes and store at -20°C or -80°C.

### Protocol 2: General Method for Aqueous Solubility Assessment (96-Well Plate Format)

This protocol is adapted from a general method for high-throughput solubility screening.

- Prepare a Concentrated Stock: Prepare a high-concentration stock solution of **VO-Ohpic trihydrate** in DMSO (e.g., 10 mM).
- Dilution: In a 96-well plate, add a small volume of the DMSO stock solution (e.g., 10 µL) to your aqueous buffer of choice (e.g., 190 µL of PBS at a specific pH). This will result in a lower final concentration (e.g., 500 µM) with a controlled percentage of DMSO (e.g., 5%).
- Equilibration: Cover the plate and shake it at room temperature for 1.5 to 2 hours to allow the solution to reach equilibrium.
- Separation of Undissolved Compound: Place the 96-well plate onto a filter plate designed for solubility assays and filter the solution into a clean collection plate. This separates the soluble fraction from any precipitate.

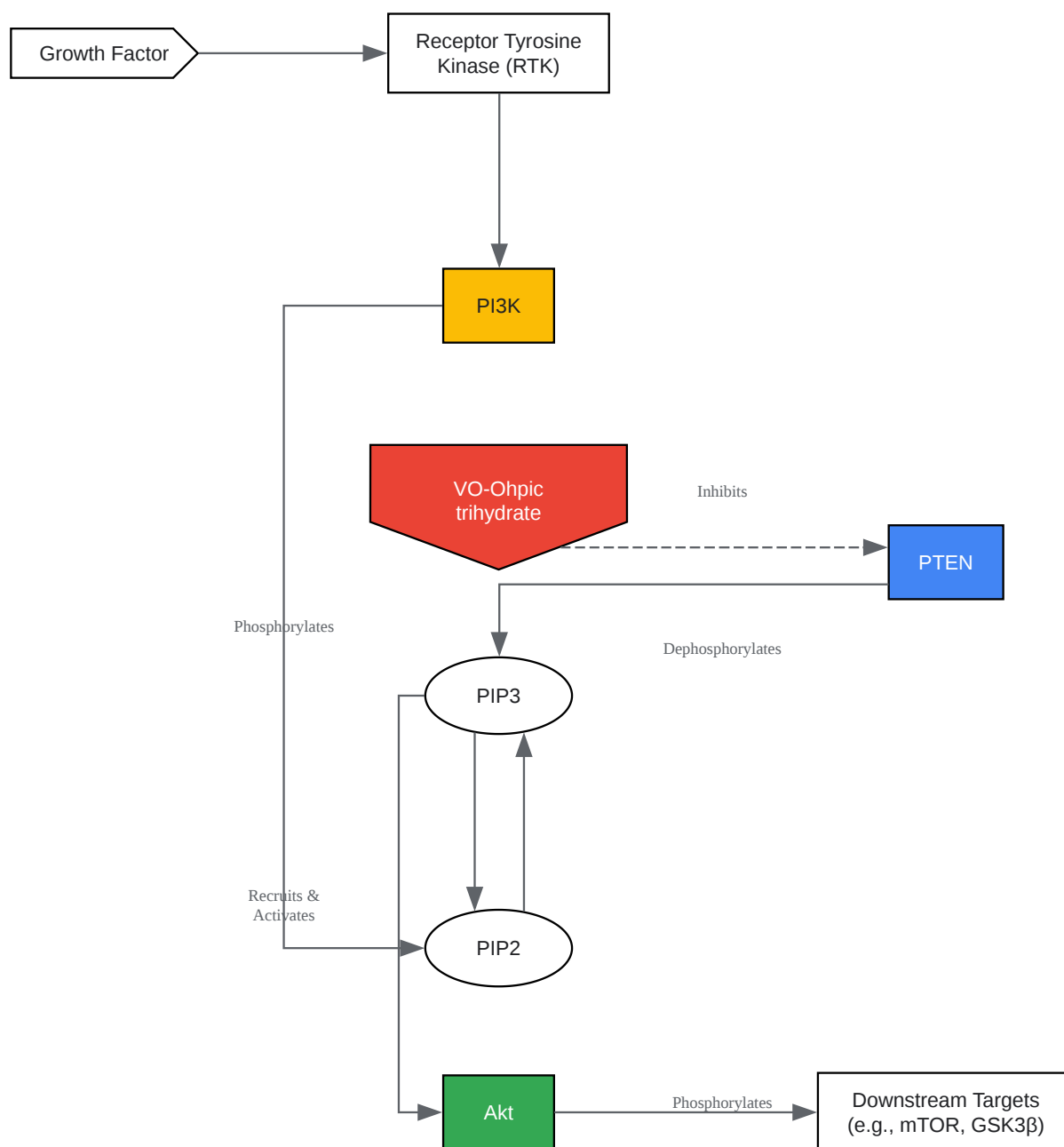
- **Quantification:** Analyze the concentration of the compound in the filtrate using a suitable analytical method, such as UV/Vis spectroscopy or HPLC. Compare the measured concentration to a standard curve to determine the aqueous solubility.

### Protocol 3: General Workflow for a Forced Degradation Study

A forced degradation study can help determine the intrinsic stability of **VO-Ohpic trihydrate** under various stress conditions.

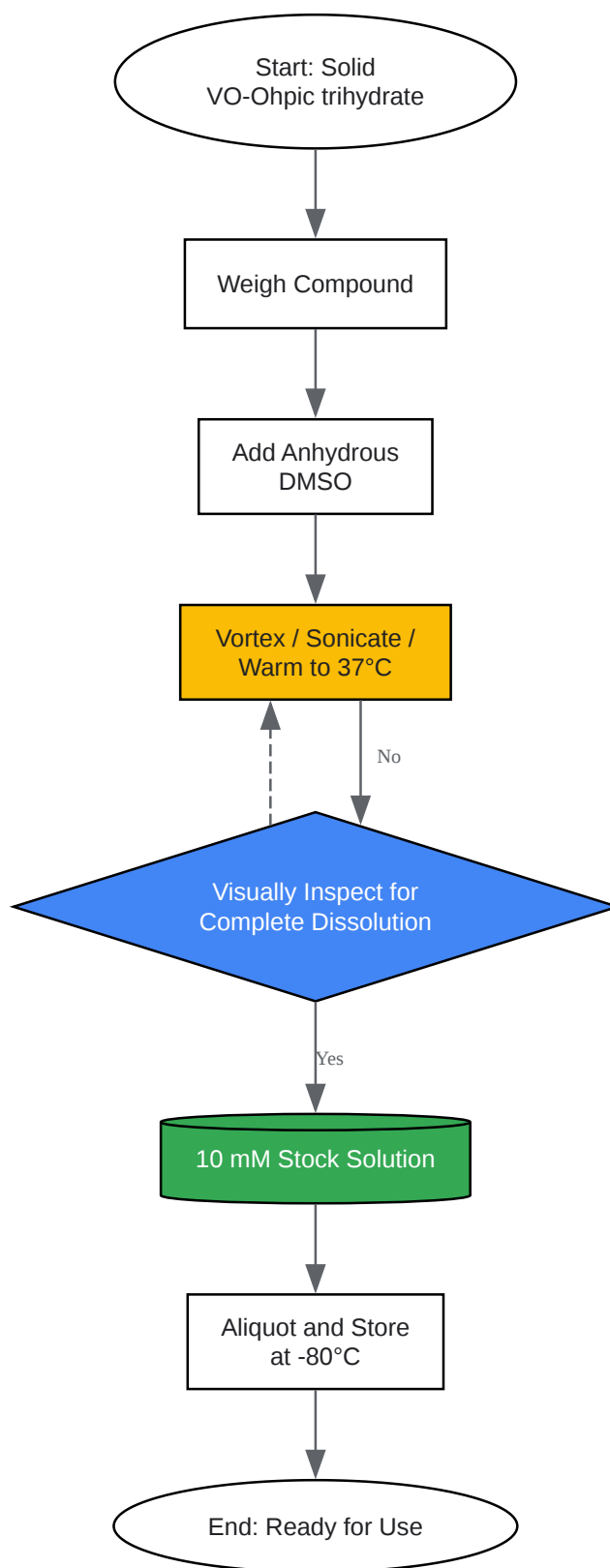
- **Prepare Stock Solution:** Prepare a stock solution of **VO-Ohpic trihydrate** in a suitable solvent (e.g., DMSO).
- **Stress Conditions:** Expose aliquots of the stock solution to various stress conditions in parallel. Include a control sample protected from stress.
  - **Acid/Base Hydrolysis:** Dilute the stock solution in acidic (e.g., 0.1 M HCl) and basic (e.g., 0.1 M NaOH) solutions.
  - **Oxidation:** Dilute the stock solution in an oxidative solution (e.g., 3% H<sub>2</sub>O<sub>2</sub>).
  - **Thermal Stress:** Incubate the solution at elevated temperatures (e.g., 40°C, 60°C).
  - **Photostability:** Expose the solution to a controlled light source that provides both UV and visible light, as per ICH Q1B guidelines. Keep a control sample wrapped in foil to protect it from light.
- **Time Points:** Collect samples at various time points (e.g., 0, 2, 4, 8, 24 hours).
- **Analysis:** Analyze the samples using a stability-indicating analytical method, such as HPLC with a UV or MS detector. This will allow you to quantify the remaining parent compound and detect the formation of any degradation products.
- **Data Evaluation:** Compare the amount of degradation across the different stress conditions to identify the compound's liabilities.

## Visualizations



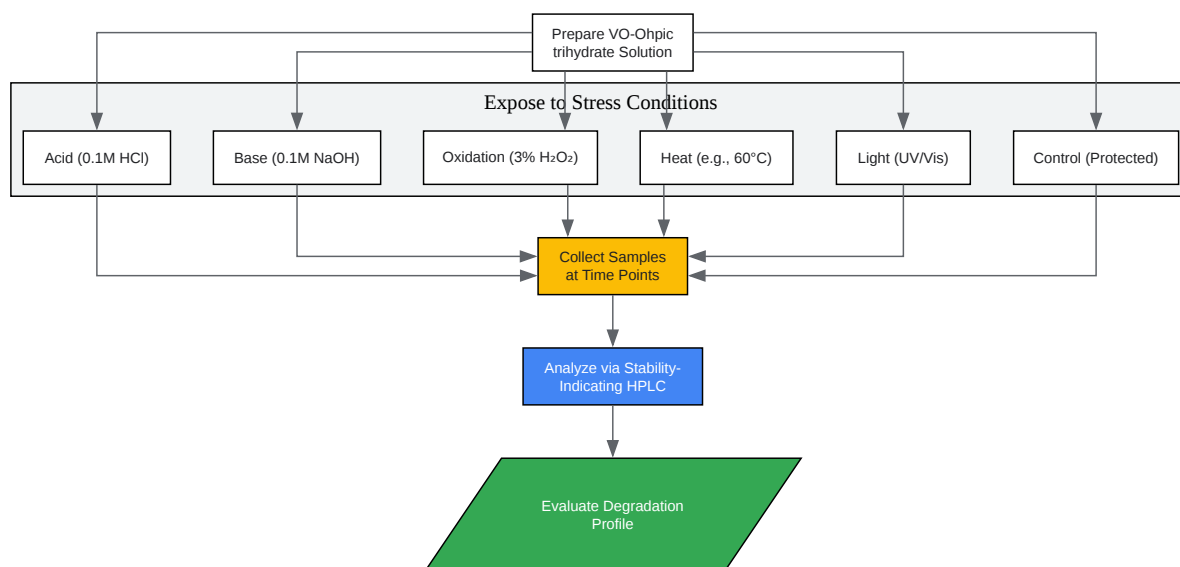
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Caption: PTEN Signaling Pathway Inhibition by **VO-Ohpic trihydrate**.



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Caption: Workflow for Preparing a **VO-Ohpic trihydrate** Stock Solution.



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Caption: General Workflow for a Forced Degradation Study.

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